

# Valeriotetrate C: A Technical Overview of its Chemical Profile and Biological Activities

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## Compound of Interest

Compound Name: Valeriotetrate C

Cat. No.: B1162202

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## Abstract

**Valeriotetrate C** is a naturally occurring iridoid compound isolated from *Valeriana jatamansi* Jones and has also been identified as a secondary metabolite from marine-derived actinomycetes.<sup>[1]</sup> This technical guide provides a comprehensive summary of the currently available information on the chemical structure, properties, and biological activities of **Valeriotetrate C**. It is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, drug discovery, and development. This document consolidates known data on its chemical identity, and biological functions, including its antibiotic and neuroprotective properties. While detailed experimental data such as NMR and IR spectra are not publicly available, this guide furnishes general experimental protocols for isolation and antimicrobial activity assessment based on established methodologies for similar natural products.

## Chemical Structure and Properties

**Valeriotetrate C** is a complex iridoid ester. Its core structure is characterized by a cyclopenta[c]pyran ring system, typical of iridoids, which is extensively esterified with isovaleric acid and other moieties.

Chemical Structure:

- IUPAC Name: [(1S,6S,7R,7aS)-4-(acetyloxymethyl)-1-(3-methylbutanoyloxy)spiro[6,7a-dihydro-1H-cyclopenta[c]pyran-7,2'-oxirane]-6-yl] 3-methylbutanoate derivative (Note: A definitive IUPAC name is not consistently reported in public databases; this represents a likely core structure based on related compounds).
- SMILES: CC(C)CC(=O)OC1C2C(CC(C2(COC(=O)C(C(C)C)OC(=O)CC(C)C)O)OC(=O)C)(C(=CO1)COC(=O)C(C(C)C)OC(=O)CC(C)C)O[\[1\]](#)
- Chemical Formula:  $C_{37}H_{58}O_{15}$ [\[1\]](#)

#### Physicochemical Properties:

A comprehensive, experimentally determined dataset for **Valeriotetrate C** is not readily available in the public domain. The following table summarizes the known properties based on supplier information and data for structurally related compounds.

Property	Value	Source
CAS Number	904891-20-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	742.8 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Description	Reported as an oil.	<a href="#">[2]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone (based on related valepotriates).	<a href="#">[2]</a>
Spectral Data (NMR, IR, MS)	Not available in public databases.	

## Biological Activity

**Valeriotetrate C** has demonstrated significant potential in two primary areas of therapeutic interest: as an antibiotic and as a neuroprotective agent.

### Antibiotic Activity

**Valeriotetrate C** is described as a potent antibiotic compound.[1] Its primary mechanism of action is believed to be the inhibition of bacterial cell wall synthesis, which leads to bactericidal effects against a range of Gram-positive and Gram-negative bacteria.[1] This mode of action makes it a candidate for further investigation, especially in the context of rising antimicrobial resistance.

## Neuroprotective Activity

The compound has also been identified as having neuroprotective properties. This activity is attributed to its function as an N-type calcium channel antagonist. By blocking these specific calcium channels, **Valeriotetrate C** can modulate neuronal excitability and neurotransmitter release, which are critical processes in various neurological disorders.

## Experimental Protocols

Detailed, published experimental protocols specifically for **Valeriotetrate C** are scarce. The following sections provide generalized methodologies for its isolation and the assessment of its antimicrobial activity based on standard practices for natural products.

## Isolation and Purification of Valeriotetrate C from *Valeriana jatamansi*

The following is a general protocol for the extraction and isolation of valepotriates, including **Valeriotetrate C**, from plant material.

### 1. Extraction:

- Air-dry and powder the roots and rhizomes of *Valeriana jatamansi*.
- Macerate the powdered plant material with 95% ethanol at room temperature for an extended period (e.g., 24-48 hours).
- Repeat the extraction process multiple times (e.g., 3 times) to ensure exhaustive extraction.
- Combine the ethanol extracts and concentrate under reduced pressure using a rotary evaporator to obtain a crude residue.

### 2. Solvent Partitioning:

- Suspend the crude residue in water.
- Perform liquid-liquid partitioning with a non-polar solvent such as ethyl acetate.

- Separate the ethyl acetate fraction, which will contain the less polar compounds, including **Valeriotetrate C**.
- Concentrate the ethyl acetate fraction to yield a semi-purified extract.

### 3. Chromatographic Purification:

- Subject the semi-purified extract to column chromatography over silica gel.
- Elute the column with a gradient of solvents, starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate, followed by methanol).
- Collect fractions and monitor by thin-layer chromatography (TLC).
- Combine fractions containing the compound of interest and perform further purification steps, such as preparative high-performance liquid chromatography (HPLC), to isolate pure **Valeriotetrate C**.

## Antimicrobial Susceptibility Testing

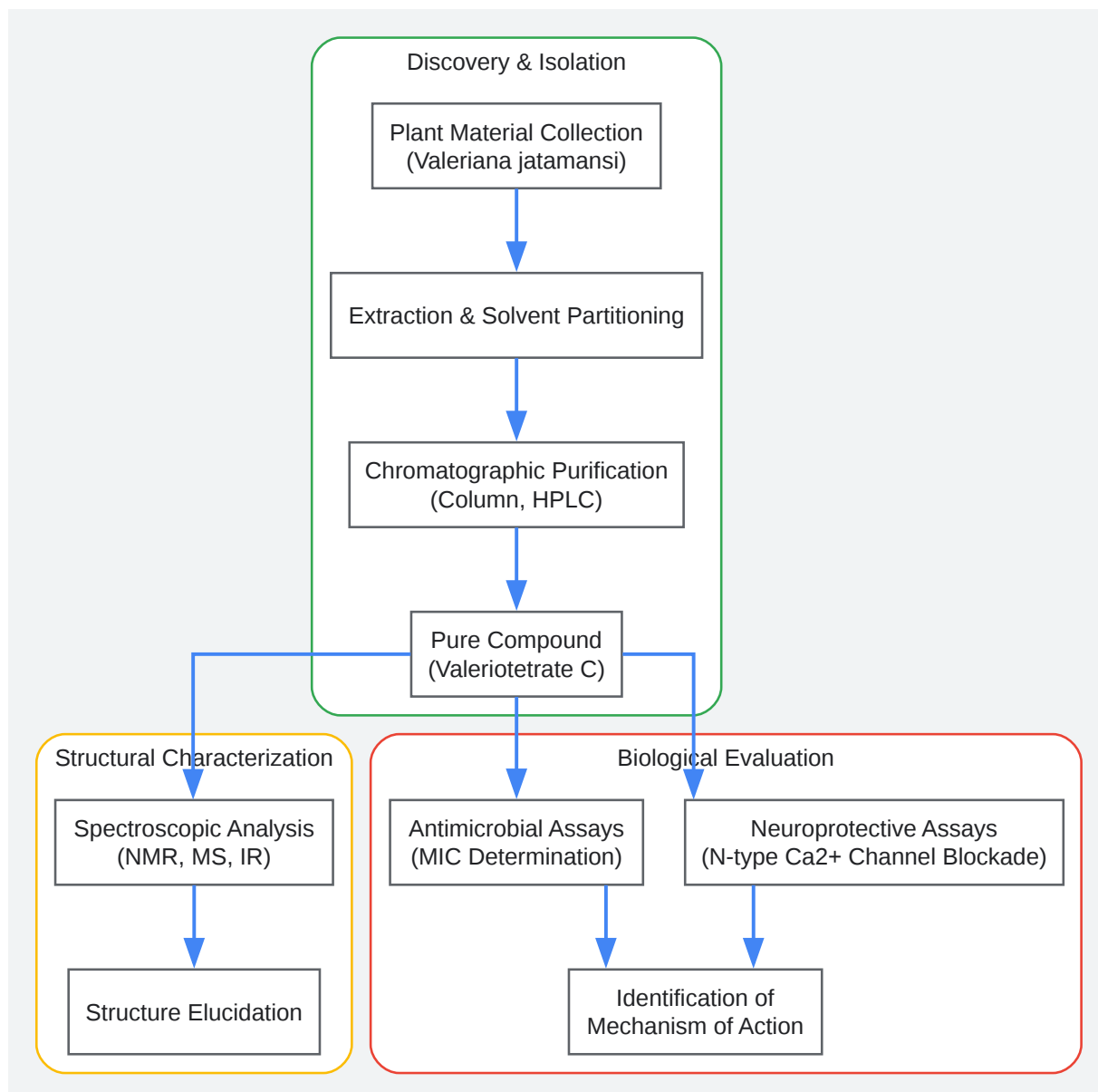
The antimicrobial activity of **Valeriotetrate C** can be assessed using standard methods such as broth microdilution or agar disk diffusion.

### Broth Microdilution Method for Minimum Inhibitory Concentration (MIC) Determination:

- Preparation of Inoculum: Culture the test bacterium in an appropriate broth medium overnight. Adjust the turbidity of the bacterial suspension to a 0.5 McFarland standard.
- Serial Dilution: Prepare a series of twofold dilutions of **Valeriotetrate C** in a 96-well microtiter plate containing a suitable broth medium.
- Inoculation: Add the standardized bacterial inoculum to each well.
- Incubation: Incubate the microtiter plate at the optimal temperature for the test bacterium (e.g., 37°C) for 18-24 hours.
- Determination of MIC: The MIC is the lowest concentration of **Valeriotetrate C** that completely inhibits visible bacterial growth.

## Workflow and Logical Relationships

Due to the absence of a detailed, published signaling pathway for **Valeriotetratrate C**, the following diagram illustrates a general workflow for the discovery, characterization, and preliminary biological evaluation of a novel natural product like **Valeriotetratrate C**.



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## References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
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